

An In-depth Technical Guide to 1-Dodecyne: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **1-Dodecyne**

Cat. No.: **B1581785**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Dodecyne**, a terminal alkyne that serves as a fundamental building block in organic synthesis. This document outlines its core physicochemical properties, provides an example of a detailed experimental protocol for its derivatization, and discusses its applications in various scientific fields, including pharmaceuticals and materials science.

Core Properties of 1-Dodecyne

1-Dodecyne, also known as decylacetylene, is a colorless to pale yellow liquid.^[1] Its chemical structure consists of a twelve-carbon chain with a terminal triple bond, making it a versatile precursor for a wide range of chemical transformations.

Quantitative Data Summary

The key quantitative properties of **1-Dodecyne** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂	[2] [3] [4]
Molecular Weight	166.30 g/mol	[1] [4] [5]
CAS Registry Number	765-03-7	[1] [2]
Density	0.778 g/mL at 25 °C	[5]
Boiling Point	215 °C	[5]
Melting Point	-19 °C	[5]
Refractive Index	n _{20/D} 1.434	[5]

Key Identifiers and Molecular Composition of 1-Dodecyne

The following diagram illustrates the relationship between **1-Dodecyne** and its primary identifiers, along with its elemental composition.

Caption: Logical diagram of **1-Dodecyne**'s identifiers and composition.

Applications in Synthesis

1-Dodecyne is a key starting material in the synthesis of more complex molecules. Its terminal alkyne group is amenable to a variety of chemical reactions, including carbon-carbon bond formation, click chemistry, and polymerization. It serves as a foundational component in the agrochemical, perfumery, and pharmaceutical industries.[\[1\]](#) For instance, terminal alkynes are crucial for the synthesis of acetylenic alcohols and have been used in the modification of complex natural products like betulonic acid. A notable application includes its use in stabilizing ruthenium nanoparticles through self-assembly, showcasing its utility in materials science.[\[1\]](#)

Experimental Protocols

Due to its role as a versatile building block, the experimental protocols involving **1-Dodecyne** are numerous and depend on the desired product. Below is a detailed methodology for a

rhodium-catalyzed anti-Markovnikov hydroiodination of **1-Dodecyne** to synthesize (E)- and (Z)-12-iodo-1-dodecene, which are themselves versatile intermediates in organic synthesis.

Synthesis of (E)-12-Iodo-1-dodecene from **1-Dodecyne**

This protocol is adapted from a general procedure for the (E)-selective anti-Markovnikov hydroiodination of terminal alkynes.[\[2\]](#)

Materials:

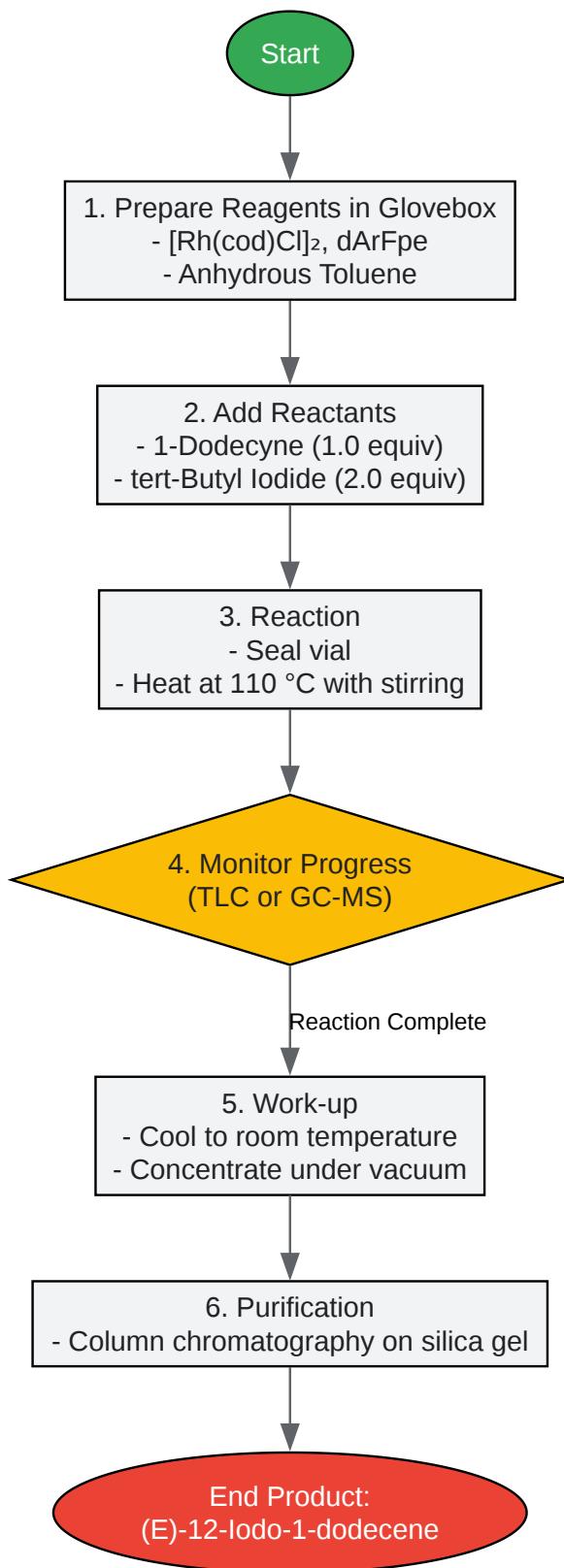
- **1-Dodecyne**
- $[\text{Rh}(\text{cod})\text{Cl}]_2$ (cod = 1,5-cyclooctadiene)
- 1,2-bis[bis(pentafluorophenyl)phosphino]ethane (dArFpe)
- tert-Butyl iodide
- Anhydrous toluene
- Standard laboratory glassware and purification supplies (e.g., silica gel for column chromatography)

Procedure:

- In a glovebox, add $[\text{Rh}(\text{cod})\text{Cl}]_2$ (2.5 mol%) and 1,2-bis[bis(pentafluorophenyl)phosphino]ethane (dArFpe) (7.5 mol%) to an oven-dried vial equipped with a magnetic stir bar.[\[2\]](#)
- Add anhydrous toluene to create a 0.5 M solution with respect to the **1-Dodecyne**.[\[2\]](#)
- Add **1-Dodecyne** (1.0 equivalent) to the vial.[\[2\]](#)
- Add tert-butyl iodide (2.0 equivalents).[\[2\]](#)
- Seal the vial and remove it from the glovebox.
- Place the vial in a preheated oil bath at 110 °C and stir. The reaction progress should be monitored by an appropriate method (e.g., TLC or GC-MS).[\[2\]](#)

- Once the reaction is complete, cool the reaction mixture to room temperature.[2]
- Concentrate the mixture under reduced pressure.[2]
- Purify the resulting residue by column chromatography on silica gel to yield (E)-12-iodo-1-dodecene.[2]

The workflow for this experimental protocol is illustrated in the diagram below.

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Caption: Experimental workflow for the synthesis of 12-iodo-1-dodecene.

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